

Decylmagnesium Bromide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Decylmagnesium bromide*

CAS No.: *17049-50-2*

Cat. No.: *B095948*

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An In-depth Technical Guide on the Core Characteristics of **Decylmagnesium Bromide** Grignard Reagent

Decylmagnesium bromide, a Grignard reagent with the chemical formula $\text{CH}_3(\text{CH}_2)_9\text{MgBr}$, is a potent nucleophilic agent widely employed in organic synthesis. Its utility is particularly notable in the formation of carbon-carbon bonds, enabling the introduction of a ten-carbon alkyl chain into a variety of molecular scaffolds. This modification is of significant interest in drug development, where the strategic alteration of lipophilicity can profoundly influence the pharmacokinetic and pharmacodynamic properties of bioactive molecules. This technical guide provides a detailed overview of the core characteristics, synthesis, reactivity, and safe handling of **decylmagnesium bromide** for researchers, scientists, and professionals in the field of drug development.

Core Characteristics and Physical Properties

Decylmagnesium bromide is typically handled as a solution in an ethereal solvent, most commonly diethyl ether, due to its high reactivity and sensitivity to moisture and air.^[1] The

carbon-magnesium bond is highly polarized, rendering the decyl group strongly nucleophilic and basic.^[2]

Table 1: Physical and Chemical Properties of **Decylmagnesium Bromide**

Property	Value	Reference(s)
Chemical Formula	C ₁₀ H ₂₁ BrMg	[3][4]
Molecular Weight	245.48 g/mol	[3][4]
Appearance	Typically a colorless to grayish solution in diethyl ether.	[5]
Concentration	Commonly available as a 1.0 M solution in diethyl ether.	[3][6][7]
Density (of 1.0 M solution in diethyl ether)	0.846 g/mL at 25 °C	[7]
Flash Point (of 1.0 M solution in diethyl ether)	-40 °C (-40 °F) - closed cup	[3][7]
Solubility	Soluble in ethereal solvents like diethyl ether and tetrahydrofuran (THF).	[8][9]

Synthesis of Decylmagnesium Bromide: An Experimental Protocol

The synthesis of **decylmagnesium bromide** involves the reaction of 1-bromodecane with magnesium metal in an anhydrous ether solvent. The reaction is exothermic and requires careful control of conditions to ensure a high yield and to prevent side reactions. The following protocol is a general guideline and can be adapted based on the scale of the reaction and available laboratory equipment.

Materials:

- Magnesium turnings

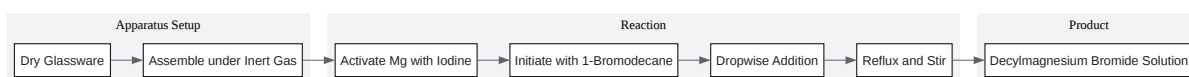
- 1-Bromodecane
- Anhydrous diethyl ether
- Iodine crystal (as an initiator)
- Three-neck round-bottom flask
- Reflux condenser
- Pressure-equalizing dropping funnel
- Magnetic stirrer and stir bar
- Inert gas supply (Nitrogen or Argon)
- Heating mantle or water bath

Procedure:

- **Apparatus Setup:** All glassware must be thoroughly dried in an oven and assembled while hot under a stream of inert gas to exclude atmospheric moisture. The three-neck flask is equipped with a magnetic stir bar, a reflux condenser with a gas outlet connected to a bubbler, and a pressure-equalizing dropping funnel.
- **Magnesium Activation:** Place the magnesium turnings (1.2 equivalents relative to 1-bromodecane) into the reaction flask. Add a single crystal of iodine. The disappearance of the brown color of iodine upon gentle warming is an indication of magnesium activation.
- **Initiation of Reaction:** Add a small amount of anhydrous diethyl ether to the flask, just enough to cover the magnesium turnings. Prepare a solution of 1-bromodecane (1.0 equivalent) in anhydrous diethyl ether in the dropping funnel. Add a small portion of the 1-bromodecane solution to the magnesium suspension. The reaction may need to be initiated by gentle warming with a heat gun or water bath. The onset of the reaction is indicated by the disappearance of the iodine color, the formation of a cloudy, grayish solution, and spontaneous refluxing of the ether.[5]

- Addition of 1-Bromodecane: Once the reaction has initiated, add the remaining 1-bromodecane solution dropwise from the dropping funnel at a rate that maintains a gentle reflux. The reaction is exothermic, and the rate of addition should be controlled to prevent the reaction from becoming too vigorous.[1]
- Completion of Reaction: After the addition is complete, continue to stir the mixture at room temperature or with gentle heating for an additional 1-2 hours to ensure all the magnesium has reacted.[5] The resulting grayish solution is the **decylmagnesium bromide** reagent.

Expected Yield: 80-95%, depending on the purity of reagents and the stringency of anhydrous conditions.[5]



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*Workflow for the synthesis of **Decylmagnesium bromide**.*

Reactivity and Applications in Organic Synthesis

Decylmagnesium bromide is a versatile reagent for forming carbon-carbon bonds through its reaction with a wide range of electrophiles.

Reaction with Carbonyl Compounds (Aldehydes and Ketones)

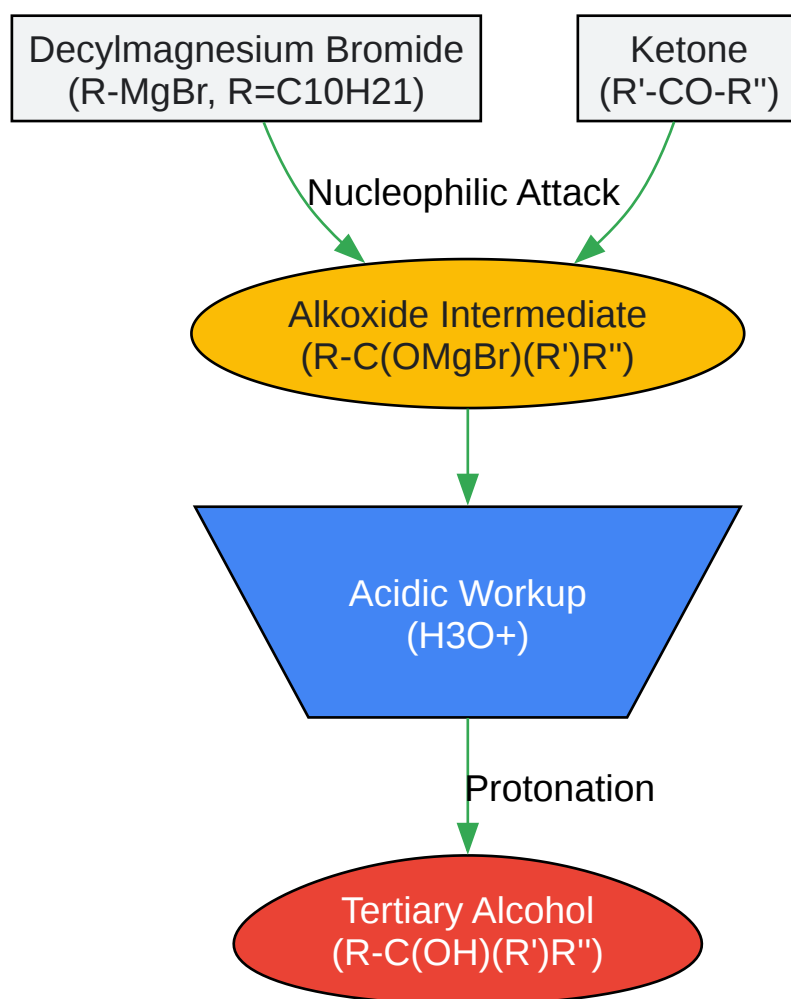
Grignard reagents readily add to the carbonyl group of aldehydes and ketones. The nucleophilic decyl group attacks the electrophilic carbonyl carbon, leading to the formation of an alkoxide intermediate. Subsequent acidic workup protonates the alkoxide to yield an alcohol.[10][11]

- Reaction with formaldehyde yields a primary alcohol (1-undecanol).

- Reaction with other aldehydes yields secondary alcohols.
- Reaction with ketones yields tertiary alcohols.

General Experimental Protocol for Reaction with a Ketone:

- The freshly prepared **decylmagnesium bromide** solution is cooled in an ice bath.
- A solution of the ketone (1.0 equivalent) in anhydrous diethyl ether is added dropwise to the stirred Grignard reagent.
- The reaction mixture is stirred at room temperature for a specified period to ensure complete reaction.
- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid.[\[12\]](#)
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude tertiary alcohol, which can be further purified by chromatography or distillation.



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Reaction of **Decylmagnesium bromide** with a ketone.

Reaction with Esters

The reaction of **decylmagnesium bromide** with esters proceeds via a double addition mechanism. The first equivalent of the Grignard reagent adds to the ester carbonyl to form a tetrahedral intermediate, which then collapses to form a ketone and a magnesium alkoxide salt. The resulting ketone is more reactive than the starting ester and immediately reacts with a second equivalent of the Grignard reagent to form a tertiary alcohol after acidic workup.[13]

Table 2: Summary of Reactions of **Decylmagnesium Bromide**

Electrophile	Initial Product	Final Product (after workup)	Product Class
Formaldehyde	Decylmethoxymagnesium bromide	1-Undecanol	Primary Alcohol
Aldehyde (R'CHO)	1-Decylalkoxymagnesium bromide	1-Decyl-1-alkanol	Secondary Alcohol
Ketone (R'COR'')	1,1-Disubstituted-1-decyloxymagnesium bromide	1,1-Disubstituted-1-undecanol	Tertiary Alcohol
Ester (R'COOR'')	Ketone (Decyl R' ketone)	1,1-Didecyl-1-alkanol	Tertiary Alcohol
Carbon Dioxide	Decylcarboxylate magnesium bromide	Undecanoic acid	Carboxylic Acid
Epoxide	3-Decyl-1-alkoxymagnesium bromide	1-Decyl-2-alkanol	Alcohol

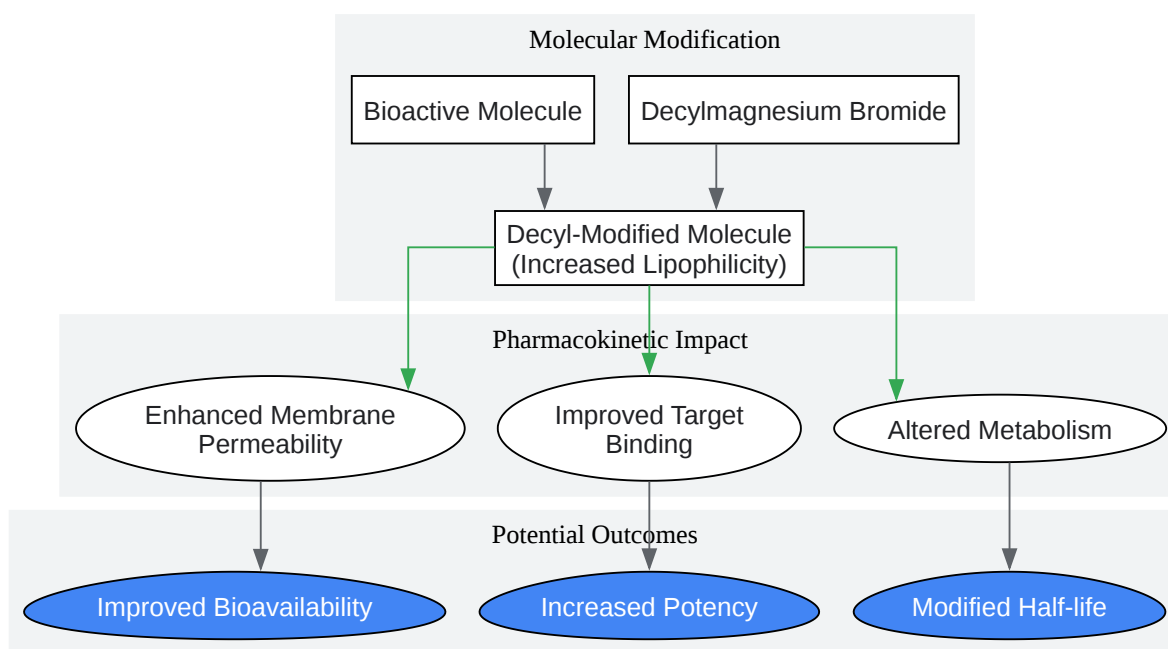
Role in Drug Development: Modulating Lipophilicity

The introduction of a long alkyl chain, such as the decyl group, significantly increases the lipophilicity of a molecule.^[5] This modification is a key strategy in drug design to modulate the Absorption, Distribution, Metabolism, and Excretion (ADME) properties of a drug candidate.

Increased lipophilicity can lead to:

- Enhanced membrane permeability: Facilitating passage through biological membranes, which can improve oral bioavailability.^[5]
- Improved binding to hydrophobic pockets: Increasing the affinity and potency of a drug for its target protein.^[5]

- Alteration of metabolic pathways: A more lipophilic molecule may be metabolized differently, potentially leading to a longer half-life.[5]



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Influence of Decyl Group Introduction on Drug Properties.

Safety and Handling

Decylmagnesium bromide is a hazardous substance that requires careful handling in a controlled laboratory environment.

Table 3: Hazard and Safety Information for **Decylmagnesium Bromide** (1.0 M in diethyl ether)

Hazard Category	GHS Pictograms	Hazard Statements	Precautionary Statements
Physical Hazards		H225: Highly flammable liquid and vapor.H250: Catches fire spontaneously if exposed to air.H261: In contact with water releases flammable gas.	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.P231 + P232: Handle and store contents under inert gas. Protect from moisture.
Health Hazards	corrosive, 	H302: Harmful if swallowed.H314: Causes severe skin burns and eye damage.H336: May cause drowsiness or dizziness.	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling Precautions:

- Work in a well-ventilated fume hood.[\[14\]](#)
- Use anhydrous solvents and reagents.[\[1\]](#)

- Handle under an inert atmosphere (nitrogen or argon).[14]
- Wear appropriate personal protective equipment (PPE), including flame-retardant lab coat, safety goggles, and chemical-resistant gloves.[14]
- Keep away from water and sources of ignition.[3]
- Quench any excess Grignard reagent carefully with a proton source (e.g., isopropanol) before disposal.

In conclusion, **decylmagnesium bromide** is a valuable and powerful tool in the arsenal of synthetic chemists, particularly those engaged in the design and development of new therapeutic agents. Its ability to introduce a long lipophilic chain provides a straightforward method for modulating the physicochemical properties of molecules, thereby influencing their biological activity and pharmacokinetic profiles. A thorough understanding of its characteristics, combined with meticulous experimental technique and strict adherence to safety protocols, is essential for its effective and safe utilization in research and development.

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References

- [1. bohr.winthrop.edu](http://1.bohr.winthrop.edu) [bohr.winthrop.edu]
- [2. masterorganicchemistry.com](http://2.masterorganicchemistry.com) [masterorganicchemistry.com]
- [3. Decylmagnesium bromide 1.0M diethyl ether 17049-50-2](http://3.Decylmagnesium bromide 1.0M diethyl ether 17049-50-2) [sigmaaldrich.com]
- [4. デシルマグネシウムブロミド 溶液 1.0 M in diethyl ether | Sigma-Aldrich](http://4.デシルマグネシウムブロミド 溶液 1.0 M in diethyl ether | Sigma-Aldrich) [sigmaaldrich.com]
- [5. benchchem.com](http://5.benchchem.com) [benchchem.com]
- [6. デシルマグネシウムブロミド 溶液 1.0 M in diethyl ether | Sigma-Aldrich](http://6.デシルマグネシウムブロミド 溶液 1.0 M in diethyl ether | Sigma-Aldrich) [sigmaaldrich.com]
- [7. Decylmagnesium bromide 1.0M diethyl ether 17049-50-2](http://7.Decylmagnesium bromide 1.0M diethyl ether 17049-50-2) [sigmaaldrich.com]

- [8. leah4sci.com \[leah4sci.com\]](#)
- [9. byjus.com \[byjus.com\]](#)
- [10. chemguide.co.uk \[chemguide.co.uk\]](#)
- [11. chem.libretexts.org \[chem.libretexts.org\]](#)
- [12. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [13. www1.udel.edu \[www1.udel.edu\]](#)
- [14. d.web.umkc.edu \[d.web.umkc.edu\]](#)
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